

An In-depth Technical Guide to Ethyl 7-Fluoroindole-3-acetate

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Compound of Interest

Compound Name: Ethyl 7-Fluoroindole-3-acetate

Cat. No.: B12290317

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 1601476-86-1

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **Ethyl 7-Fluoroindole-3-acetate**, a fluorinated indole derivative of significant interest in contemporary drug discovery and chemical biology. We will delve into its synthesis, physicochemical properties, and burgeoning applications, with a focus on providing actionable insights and methodologies for researchers in the field.

Introduction and Significance

Ethyl 7-Fluoroindole-3-acetate belongs to the broad class of indole derivatives, a privileged scaffold in medicinal chemistry due to its presence in numerous natural products and FDA-approved drugs.[1] The introduction of a fluorine atom at the 7-position of the indole ring can significantly modulate the compound's physicochemical and biological properties, including lipophilicity, metabolic stability, and binding interactions with biological targets.[2] This strategic

fluorination makes **Ethyl 7-Fluoroindole-3-acetate** and related compounds compelling candidates for investigation in various therapeutic areas.

This guide will explore the synthesis of this key molecule, its known and potential applications in drug discovery—particularly as an antivirulence, anticancer, and anti-inflammatory agent—and provide detailed protocols for its synthesis and characterization.

Physicochemical Properties and Characterization

The physicochemical properties of **Ethyl 7-Fluoroindole-3-acetate** are crucial for its handling, formulation, and biological activity. While extensive experimental data for this specific molecule is not widely published, we can infer its properties from related compounds and computational predictions.

Property	Value/Description	Source
CAS Number	1601476-86-1	[3]
Molecular Formula	C ₁₂ H ₁₂ FNO ₂	[3]
Molecular Weight	221.23 g/mol	[3]
Appearance	Expected to be a crystalline solid or oil.	Inferred
Melting Point	60-62 °C (for 7-Fluoroindole)	[2]
Solubility	Expected to be soluble in common organic solvents like ethanol, methanol, ethyl acetate, and DMSO.	Inferred
pKa	Estimated to be around 16-17 for the indole N-H.	Inferred
LogP	The fluorine atom is expected to increase lipophilicity compared to the non-fluorinated analog.	Inferred

Characterization: The structure of **Ethyl 7-Fluoroindole-3-acetate** can be unequivocally confirmed using a combination of spectroscopic techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR would show characteristic signals for the ethyl group (a triplet and a quartet), the methylene protons of the acetate group, and the aromatic protons of the indole ring. The fluorine atom at the 7-position would cause splitting of the adjacent proton signals.
 - ^{13}C NMR would display distinct resonances for the carbonyl carbon of the ester, the carbons of the ethyl group, the methylene carbon, and the carbons of the indole core. The carbon bearing the fluorine atom would exhibit a large one-bond C-F coupling constant.
 - ^{19}F NMR would show a single resonance, providing a sensitive probe of the molecule's electronic environment.
- Mass Spectrometry (MS): The molecular ion peak corresponding to the exact mass of the compound would be observed, confirming its molecular formula. Fragmentation patterns can provide further structural information.

Synthesis of Ethyl 7-Fluoroindole-3-acetate

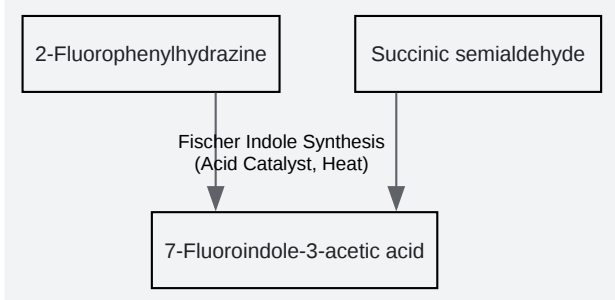
The synthesis of **Ethyl 7-Fluoroindole-3-acetate** can be approached through a multi-step process, typically involving the synthesis of the 7-fluoroindole core followed by the introduction of the ethyl acetate side chain at the 3-position. A plausible and efficient synthetic route is outlined below.

Synthesis of 7-Fluoroindole (Key Intermediate)

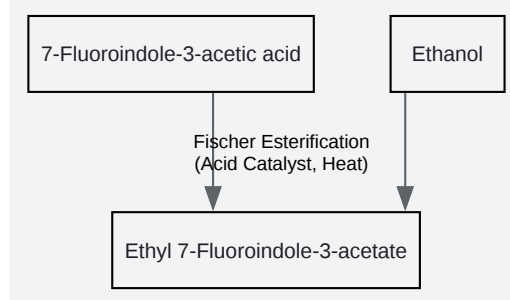
The Fischer indole synthesis is a classic and versatile method for constructing the indole ring system.^[4] A variation of this method can be employed, starting from 2-fluorophenylhydrazine. An industrial method for preparing 7-fluoroindole has also been patented, highlighting its importance as a building block.^[5]

Diagram: Proposed Synthesis of **Ethyl 7-Fluoroindole-3-acetate**

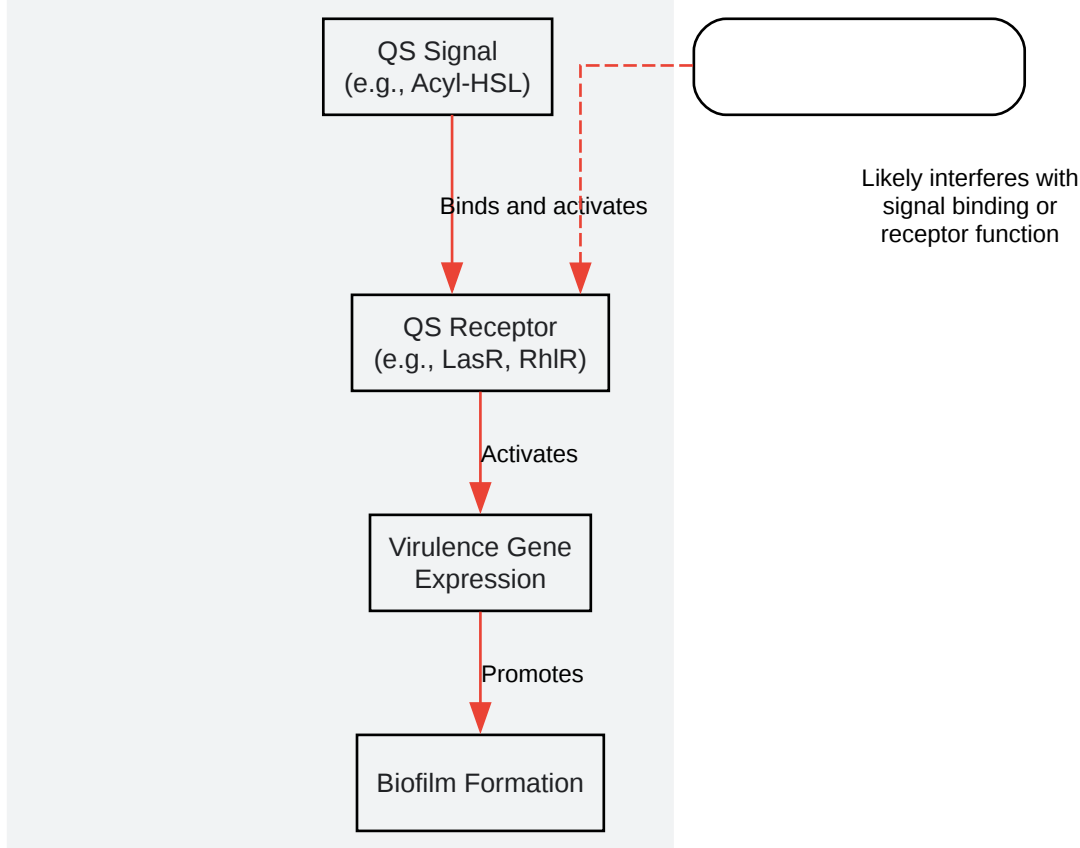
Part 1: Synthesis of 7-Fluoroindole-3-acetic acid



Part 2: Esterification



Pseudomonas aeruginosa Quorum Sensing



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Sources

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- [3. Reinvestigating the Synthesis and Characterization of Ethyl 3-\[5-\(2-Ethoxycarbonyl-1-methylvinyl\)-1-methyl-1H-indol-3-yl\]-but-2-enoate - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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